

N-Benzyl-3-fluorobenzamide: A Technical Overview for Drug Discovery Professionals

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Compound of Interest

Compound Name: **N-benzyl-3-fluorobenzamide**

Cat. No.: **B185144**

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CAS Number: 671-01-2[\[1\]](#)[\[2\]](#)[\[3\]](#) IUPAC Name: **N-benzyl-3-fluorobenzamide**[\[4\]](#)

This technical guide provides an in-depth overview of **N-benzyl-3-fluorobenzamide**, a compound of interest in contemporary drug discovery and development. The document details its chemical properties, a representative synthesis protocol, and explores its potential therapeutic applications, with a focus on its relevance to cancer research.

Chemical and Physical Properties

N-benzyl-3-fluorobenzamide is a benzamide derivative characterized by a benzyl group attached to the nitrogen of the amide and a fluorine atom at the 3-position of the benzoyl ring.

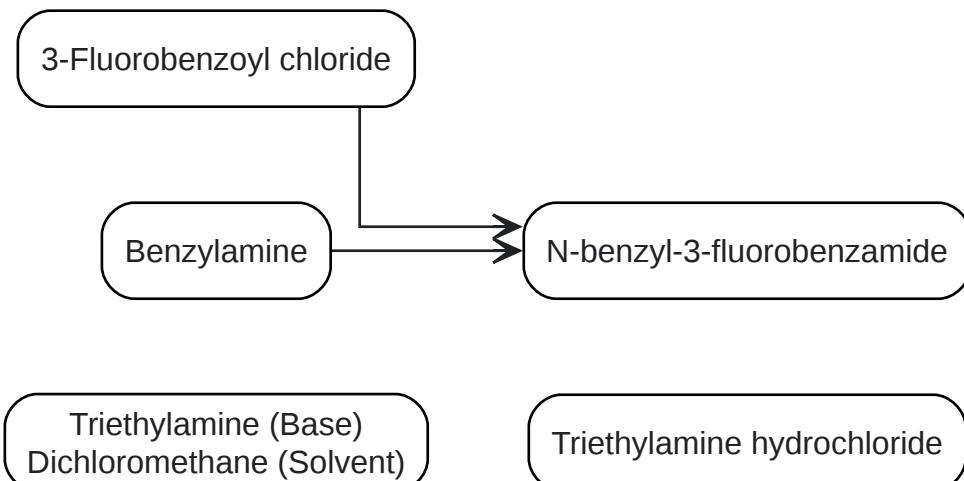
Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₂ FNO	[3] [4]
Molecular Weight	229.25 g/mol	[3]
Purity	Typically ≥97%	[1]

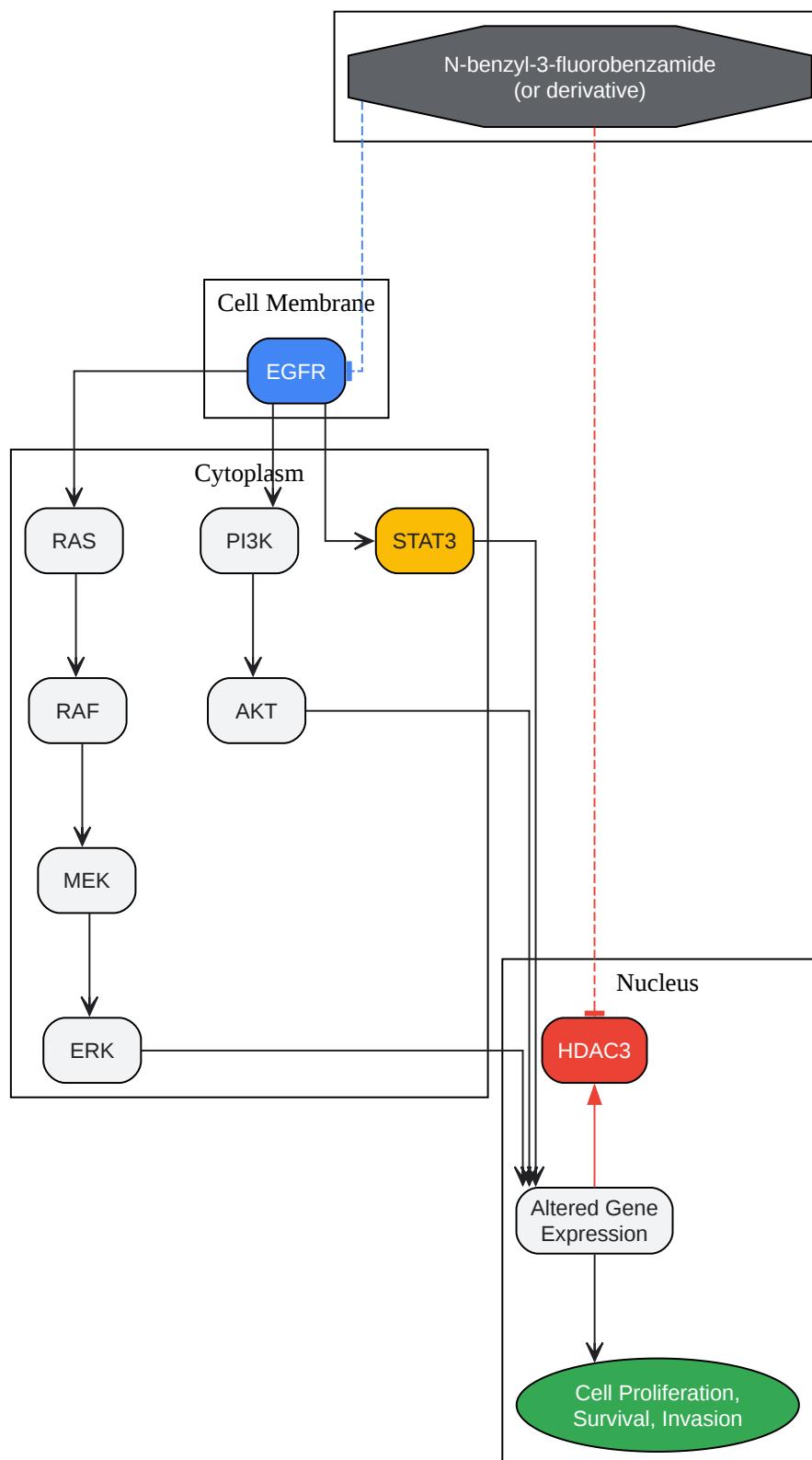
Synthesis of N-Benzyl-3-fluorobenzamide: An Experimental Protocol

The synthesis of **N-benzyl-3-fluorobenzamide** can be achieved through the acylation of benzylamine with 3-fluorobenzoyl chloride. This method is a standard approach for the

formation of amides.

Reaction Scheme:



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References

- 1. N-benzyl-3-fluorobenzamide - Solid, 97% Purity, Cas No: 671-01-2 | Molecular Weight: 229.2 G/mol, Chemical Formula: C14h12fno at Best Price in Mumbai | National Analytical Corporation - Chemical Division [tradeindia.com]
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